

# Application Notes and Protocols for Ferric Nitrate Mediated Oxidative Cleavage

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## Compound of Interest

Compound Name: *Ferric nitrate*

Cat. No.: *B080224*

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This document provides detailed application notes and experimental protocols for the use of **ferric nitrate** nonahydrate  $[\text{Fe}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}]$  as a versatile and efficient reagent for the oxidative cleavage of various organic functional groups. **Ferric nitrate** is an inexpensive, readily available, and effective oxidizing agent for the transformation of tertiary alcohols, the deprotection of oximes, and the cleavage of carbon-carbon double bonds in certain substrates.

## Oxidative Cleavage of Tertiary Alcohols to Esters

The selective oxidative cleavage of the  $\text{C}(\text{OH})\text{-C}$  bonds in tertiary alcohols is a valuable transformation in organic synthesis. **Ferric nitrate** acts as a bifunctional catalyst, facilitating both the initial dehydration of the tertiary alcohol and the subsequent oxidative cleavage of the resulting alkene.<sup>[1]</sup> This method provides a direct route to esters from tertiary alcohols in a one-pot process.

## Data Presentation

Substrate (Tertiary Alcohol)	Product (Ester)	Yield (%)
1-Methylcyclohexanol	Methyl 6-oxoheptanoate	85
2-Phenyl-2-propanol	Methyl acetate	78
1,2-Diphenyl-2-propanol	Methyl benzoate	82
tert-Butanol	Methyl acetate	65

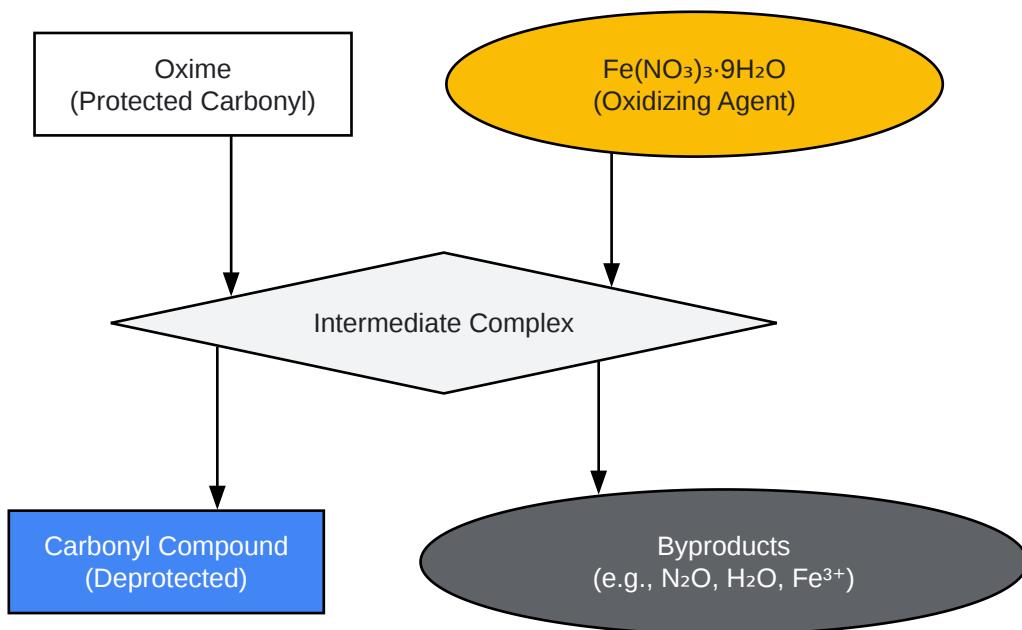
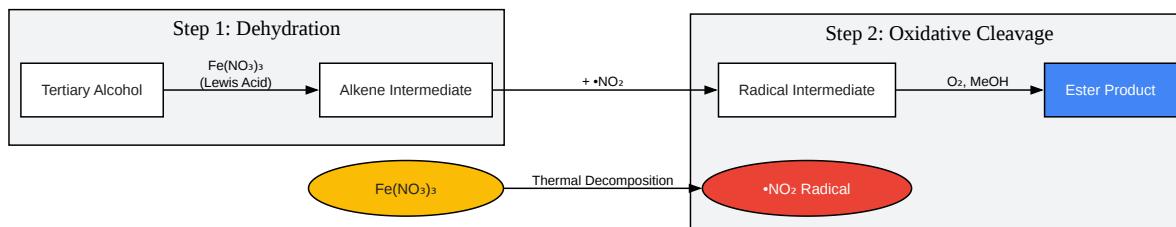
Note: Yields are representative and may vary based on specific reaction conditions and substrate reactivity.

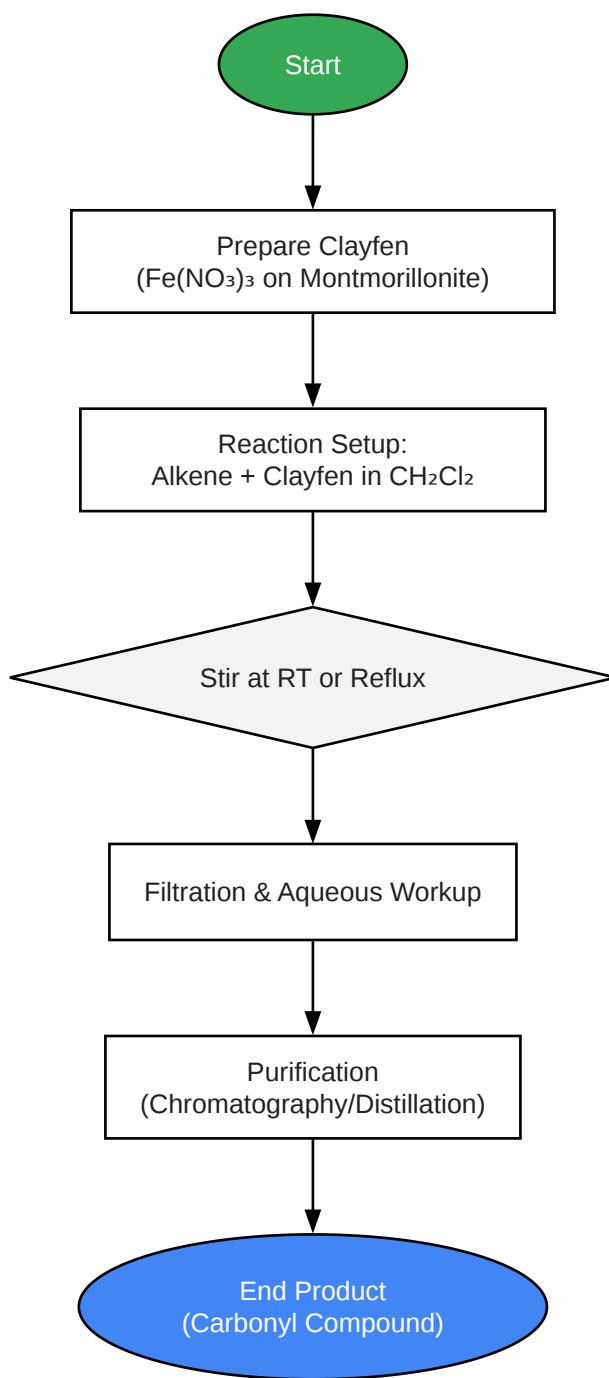
## Experimental Protocol

General Procedure for the Oxidative Cleavage-Esterification of Tertiary Alcohols:[1]

- To a solution of the tertiary alcohol (1.0 mmol) in methanol (5.0 mL) in a round-bottom flask, add **ferric nitrate** nonahydrate (0.1 mmol, 40.4 mg).
- The flask is equipped with a condenser and a balloon filled with oxygen.
- The reaction mixture is stirred and heated to 60 °C.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure.
- The residue is then partitioned between ethyl acetate (20 mL) and water (20 mL).
- The organic layer is separated, washed with brine (20 mL), dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate) to afford the corresponding ester.

# Signaling Pathway Diagram





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## References

- 1. Ferric Nitrate as a Bifunctional Catalyst for Dehydration and Oxidative Cleavage-Esterification of Tertiary Alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
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